

An In-depth Technical Guide to Natural Remanent Magnetization in Titanomagnetite-Bearing Basalts

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For Researchers, Scientists, and Professionals in Earth Sciences

This technical guide provides a comprehensive overview of Natural Remanent Magnetization (NRM) in **titanomagnetite**-bearing basalts, intended for researchers and scientists in the fields of geology, geophysics, and paleomagnetism. The content covers the fundamental principles of NRM, the critical role of **titanomagnetite**, detailed experimental protocols for magnetic analysis, and a summary of key quantitative data.

Introduction to Natural Remanent Magnetization in Basalts

Natural remanent magnetization is the permanent magnetic signature preserved in rocks, recording the Earth's magnetic field at the time of their formation.[1] In **titanomagnetite**-bearing basalts, this magnetic record is primarily carried by minerals of the **titanomagnetite** solid solution series. Understanding the acquisition and preservation of NRM in these rocks is fundamental to paleomagnetism and the study of geodynamic processes.[2]

The primary magnetic mineral in most basalts is **titanomagnetite** ($\text{Fe}_{3-x}\text{Ti}_x\text{O}_4$), a solid solution between magnetite (Fe_3O_4) and ulvöspinel (Fe_2TiO_4).[3][4] The composition of **titanomagnetite**, particularly the titanium content (x), significantly influences its magnetic properties, including its Curie temperature and susceptibility.[5] Furthermore, **titanomagnetite**

in basalts is often subject to various alteration processes, such as low-temperature oxidation to titanomaghemite, which can alter the original magnetic record.^{[3][6][7][8]}

The NRM of a basaltic rock is often a composite of several components acquired at different times:

- **Thermoremanent Magnetization (TRM):** Acquired as the basalt cools below the Curie temperature of its magnetic minerals.^[2] This is the most stable and sought-after component for paleomagnetic studies as it records the primary geomagnetic field direction and intensity.
- **Chemical Remanent Magnetization (CRM):** Acquired during chemical alteration of magnetic minerals, such as the oxidation of **titanomagnetite** to titanomaghemite.^{[2][6]}
- **Viscous Remanent Magnetization (VRM):** A time-dependent magnetization acquired in the presence of a magnetic field over long periods. It is typically less stable and can overprint the primary TRM.

Quantitative Data Summary

The following tables summarize key quantitative magnetic properties of **titanomagnetite**-bearing basalts from various geological settings.

Table 1: Natural Remanent Magnetization (NRM) Intensity in Basalts

Basalt Type	Location/Setting	NRM Intensity (A/m)	Reference/Notes
Mid-Ocean Ridge Basalt (MORB)	Southeast Indian Ridge	On the same order as other oceanic ridge basalts, with a decreasing trend with crustal age.	[3][4]
Continental Basalt	Krafla, Iceland	Drill cores: < 3 A/m (average); Younger surface basalts: up to 46 A/m (average 20 A/m).	[9]
Continental Flood Basalt	Fentale, Ethiopia	5.5 A/m (mean)	[10]

Table 2: Coercivity of Remanence in Basalts

Basalt Type	Location/Setting	Median Destructive Field (MDF) / Coercivity	Reference/Notes
Mid-Ocean Ridge Basalt (MORB)	Southeast Indian Ridge	Massive basalts show very low coercivity.	[3][4]
Continental Basalt	Krafla, Iceland	MDF average of 19 mT (KH1 core) and 23 mT (KH3 core).	[9]
Basalt with Single/Pseudo-Single Domain Grains	General	Higher coercivity compared to multi-domain grains.	[3][4]

Table 3: Curie Temperatures of **Titanomagnetite** and its Alteration Products

Mineral	Composition/Condition	Curie Temperature (°C)	Reference/Notes
Titanomagnetite	Varies with Ti content (x)	Decreases with increasing Ti content.	[5]
Near-Magnetite	Low Ti content	~568°C	[9]
Titanomaghemite	Low-temperature oxidation product	Can be higher than the original titanomagnetite.	[3][4]
Altered Titanomagnetite	Noya geothermal area	520 to 580°C, increasing with alteration temperature.	[11]

Experimental Protocols

The characterization of NRM in basalts involves a series of laboratory experiments designed to isolate and analyze the different components of magnetization.

Alternating Field (AF) Demagnetization

Objective: To progressively remove the less stable components of NRM based on their coercivity.

Methodology:

- The initial NRM of the basalt sample is measured using a sensitive magnetometer (e.g., a cryogenic magnetometer).[12]
- The sample is subjected to an alternating magnetic field of a specific peak intensity (e.g., 5 mT) within a magnetically shielded space. The field is smoothly ramped up to its peak and then slowly ramped down to zero.[12]
- The remanent magnetization is measured again after this step.

- The process is repeated with progressively higher peak AF fields (e.g., in increments of 5 or 10 mT) until the NRM intensity is close to zero or becomes unstable.[\[12\]](#)
- The results are typically plotted on an orthogonal vector diagram (Zijderveld plot) to identify the different coercivity components of the NRM.

Thermal Demagnetization

Objective: To progressively remove NRM components based on their unblocking temperatures.

Methodology:

- The initial NRM of the sample is measured.
- The sample is heated to a specific temperature (e.g., 100°C) in a furnace with a near-zero magnetic field and then cooled back to room temperature.[\[11\]](#)
- The remaining NRM is measured.
- This heating and cooling cycle is repeated at progressively higher temperatures (e.g., in steps of 20-100°C) until the NRM is fully demagnetized.[\[12\]](#)
- The data is analyzed using orthogonal vector plots to determine the unblocking temperature spectra of the NRM components.

Thermomagnetic Analysis (Susceptibility vs. Temperature)

Objective: To identify the magnetic mineralogy of the basalt by determining their Curie temperatures.

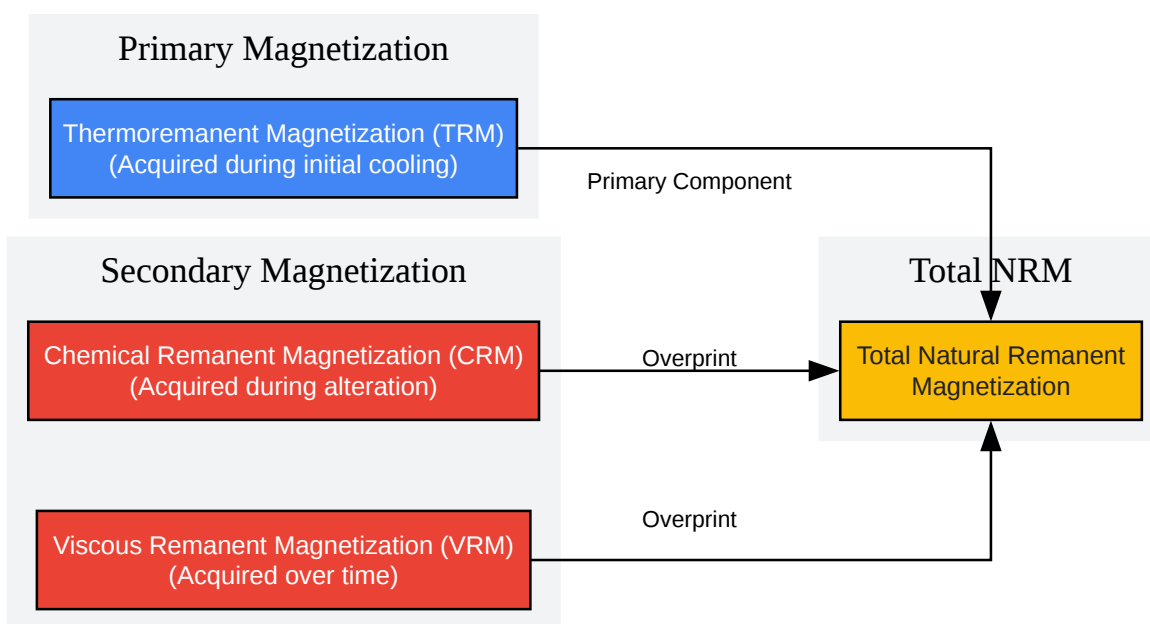
Methodology:

- A small chip or powder of the basalt sample is placed in a susceptibility meter equipped with a furnace (e.g., AGICO MFK-1 Kappabridge with a CS4 furnace).[\[11\]](#)
- The magnetic susceptibility of the sample is measured as it is heated at a constant rate (e.g., ~14°C/min) up to a maximum temperature (typically around 700°C).[\[11\]](#)

- The susceptibility is then measured as the sample cools back to room temperature.
- The resulting susceptibility versus temperature curve is analyzed to identify sharp drops in susceptibility, which correspond to the Curie temperatures of the magnetic minerals present. The reversibility of the heating and cooling curves provides information on the thermal stability of the magnetic mineralogy.

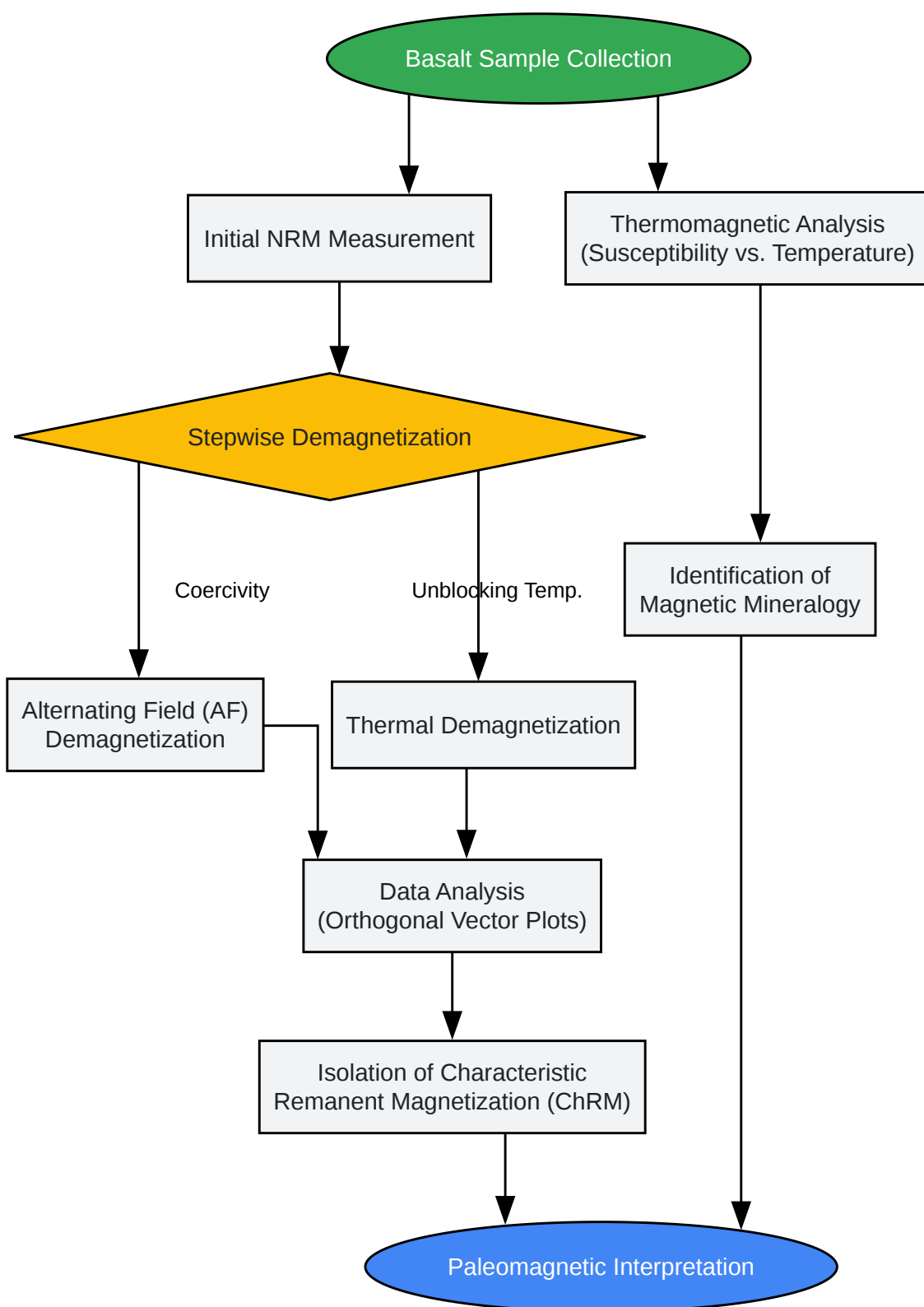
Visualizations

The following diagrams illustrate key concepts and workflows in the study of NRM in **titanomagnetite**-bearing basalts.



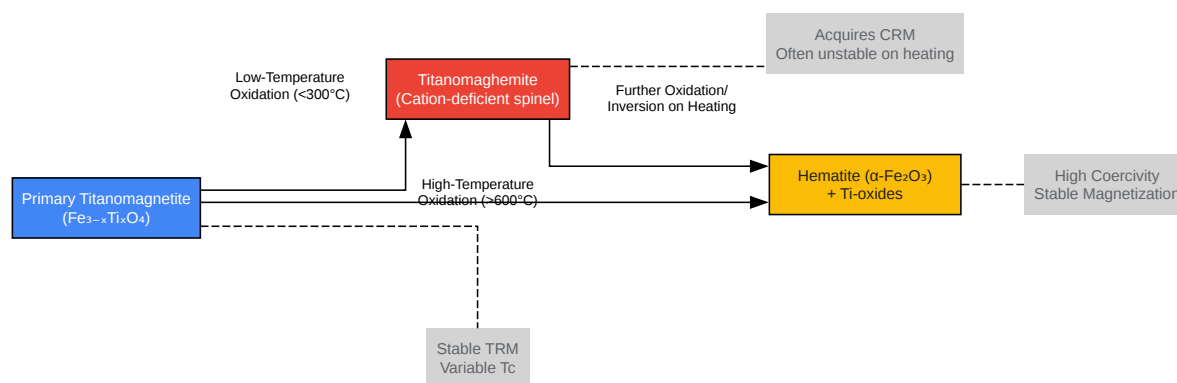
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Caption: Components of Natural Remanent Magnetization in Basalts.



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Caption: Experimental Workflow for Paleomagnetic Analysis of Basalts.



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Caption: Alteration Pathways of **Titanomagnetite** and Associated Magnetic Properties.

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